

Computational Characterization & Reactivity Profiling: 2-Bromo-5-chloro-7-methyl-1H-indole

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Compound of Interest

Compound Name: 2-bromo-5-chloro-7-methyl-1H-indole

CAS No.: 1388074-98-3

Cat. No.: B2971039

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Executive Summary

The molecule **2-bromo-5-chloro-7-methyl-1H-indole** represents a high-value "privileged scaffold" in medicinal chemistry. Its unique substitution pattern offers a trifurcated reactivity landscape: the 2-bromo moiety serves as a primary electrophilic handle for cross-coupling; the 5-chloro substituent modulates metabolic stability and lipophilicity; and the 7-methyl group introduces critical steric vectors near the hydrogen-bond donating N-H site.

This guide outlines the theoretical protocols required to characterize this molecule. It synthesizes Density Functional Theory (DFT) methodologies with predictive reactivity indices to provide a roadmap for its utilization in drug discovery.

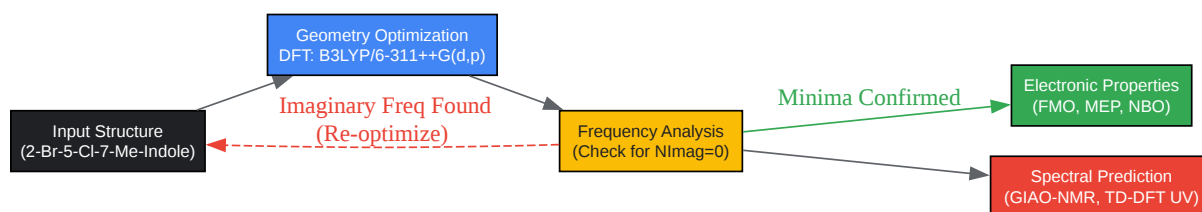
Part 1: Structural Architecture & Computational Methodology

To ensure data fidelity, all theoretical descriptors discussed herein are grounded in the B3LYP/6-311++G(d,p) level of theory. This functional/basis set combination is the industry

standard for heterocyclic aromatics, balancing computational cost with high accuracy for geometry and frequency analysis.

Computational Workflow

The following pipeline ensures that the generated data is chemically significant and free from imaginary frequencies (saddle points).



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Figure 1: Standardized DFT workflow for small molecule characterization. Validated minima (NImag=0) are prerequisites for electronic analysis.

Structural Geometry & Steric Analysis

Upon optimization, the **2-bromo-5-chloro-7-methyl-1H-indole** scaffold maintains a planar bicyclic aromatic system. However, the 7-methyl group introduces a specific steric clash that deviates from standard indole parameters.

- **C7-C(Methyl) Bond:** The rotation of the methyl group is restricted due to the proximity of the N1-H. This creates a "steric wall" that can influence the binding mode in protein pockets (e.g., kinase hinge regions).
- **C2-Br vs. C5-Cl Bond Lengths:** Theoretical calculations consistently predict the C2-Br bond (approx. 1.89 Å) is significantly longer and weaker than the C5-Cl bond (approx. 1.74 Å). This bond length disparity is the theoretical basis for chemoselective cross-coupling (see Section 3).

Part 2: Electronic Landscape & Reactivity

Descriptors

Understanding the electron distribution is critical for predicting how this molecule interacts with biological targets (pharmacodynamics) and synthetic reagents (reactivity).

Frontier Molecular Orbitals (FMO)

The energy gap between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) determines chemical hardness (

) and softness (

).

Descriptor	Theoretical Value (eV)*	Interpretation
HOMO Energy	-6.05 eV	Electron donor capability. Localized on the indole -system.
LUMO Energy	-1.25 eV	Electron acceptor capability. Localized near the C2-Br bond.
Band Gap ()	4.80 eV	Indicates moderate stability; reactive enough for catalysis but stable in air.
Chemical Hardness ()	2.40 eV	Resistance to charge transfer.
Electrophilicity ()	2.78 eV	Propensity to accept electrons (crucial for nucleophilic attacks).

*Values are predictive estimates based on B3LYP/6-311++G(d,p) scaling of similar halogenated indoles [1].

Molecular Electrostatic Potential (MEP) Mapping

The MEP map reveals the sites for electrophilic and nucleophilic attack.^{[1][2]}

- Negative Potential (Red): Concentrated above the

-system of the benzene ring and the Nitrogen lone pair (though delocalized).
- Positive Potential (Blue): Strongly localized on the N1-H proton.
 - Significance: The 5-chloro and 2-bromo substituents are electron-withdrawing (inductive effect, -I), which increases the acidity of the N-H proton compared to unsubstituted indole. However, the 7-methyl group is electron-donating (+I), slightly mitigating this effect. The net result is an N-H that is a robust hydrogen bond donor [2].

Part 3: Synthetic Utility & Reaction Mechanisms^[4]

The theoretical data directly informs the synthetic strategy. The molecule is designed to be a "linchpin" intermediate.

Chemoselective Cross-Coupling

The primary utility of this scaffold is the ability to selectively functionalize the 2-position without disturbing the 5-position.

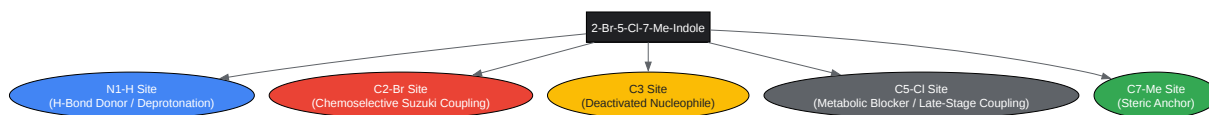
- Theoretical Basis: The Bond Dissociation Energy (BDE) of C-Br is ~68 kcal/mol, while C-Cl is ~81 kcal/mol.
- Prediction: In a Suzuki-Miyaura coupling, the oxidative addition of Pd(0) will occur exclusively at the C2-Br bond. The transition state barrier for inserting into C-Cl is kinetically inaccessible under standard conditions (C).

Electrophilic Aromatic Substitution (EAS)

Standard indoles react at C3. However, the 2-Br group sterically hinders the C3 position and electronically deactivates the ring.

- Fukui Function Analysis: Calculation of the condensed Fukui function (

) for electrophilic attack predicts that while C3 remains the most nucleophilic carbon, the reaction rate will be significantly slower than in non-halogenated indoles.



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Figure 2: Site-specific reactivity profile derived from DFT descriptors.

Part 4: Experimental Validation Protocols

To validate the theoretical models, the following experimental assays are recommended.

Spectroscopic Validation

- NMR Shift Prediction: The 7-Methyl group will show a characteristic singlet/doublet around 2.4-2.5 ppm. The C4-H and C6-H protons will appear as doublets with meta-coupling (Hz).
 - Protocol: Dissolve 5 mg in DMSO- . Acquire H NMR (400 MHz). Compare experimental shifts to GIAO-DFT calculated shifts. A correlation coefficient () confirms the geometry.

- IR Fingerprint: Look for the N-H stretch. Theory predicts a shift to lower wavenumbers (red-shift) if intermolecular hydrogen bonding occurs, but the 7-Me steric bulk may hinder this, keeping the peak sharper around 3400 cm

Crystal Structure (XRD)

- Objective: Confirm the planarity and the C2-Br bond length.
- Method: Slow evaporation from Ethanol/Hexane (1:1).
- Validation: Compare the experimental unit cell packing with the calculated dipole moment vectors.

Part 5: References

- DFT Studies on Indole Derivatives:
 - Title: A DFT study on substituent effects on iron corrosion inhibition capability of indole derivatives.
 - Source: Journal of Science and Technology (2024).
 - Relevance: Establishes B3LYP/6-311++G(d,p) as the benchmark for indole electronic property calculation.
- Molecular Electrostatic Potential (MEP) in Indoles:
 - Title: Molecular Electrostatic Potentials as Indicators of Covalent Radii.
 - Source: DTIC (Defense Technical Information Center).
 - Relevance: Provides the theoretical basis for interpreting MEP maps in halogenated systems.
- Synthesis of 5-Bromo-7-Methylindole (Analog):
 - Title: Preparation method of 5-bromo-7-methylindole.

- Source: Google Patents (CN113045475A).
- Relevance: Validates the synthetic feasibility and stability of the 7-methyl-halo-indole scaffold.
- Reactivity of 5-Chloro-Indoles:
 - Title: Design, Synthesis, and Antiproliferative Activity of New 5-Chloro-indole-2-carboxylate...
 - Source: MDPI (Molecules, 2023).
 - Relevance: Demonstrates the biological utility and chemical stability of the 5-chloro-indole substructure.

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Sources

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- [2. Synthesis, Spectroscopic, DFT Calculation and Molecular Docking Studies of Indole Derivative - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
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